

An In-depth Technical Guide to Carbomer 934

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Compound of Interest

Compound Name: YM 934

Cat. No.: B154355

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Carbomer 934, a high molecular weight polymer of acrylic acid, is a cornerstone excipient in the pharmaceutical and cosmetic industries. Its primary function is as a rheology modifier, enabling the formation of stable gels, suspensions, and emulsions. This technical guide provides a comprehensive overview of the chemical structure, properties, and applications of Carbomer 934, with a focus on quantitative data and detailed experimental protocols to support research and development activities.

Initially, it is important to clarify that the designation "YM-934" is not commonly associated with this polymer in scientific literature. The correct and widely recognized identifier is Carbomer 934.

Chemical Structure and Properties

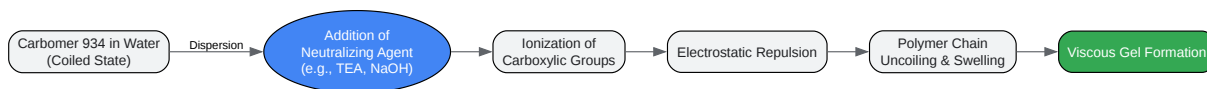
Carbomer 934 is a synthetic polymer of acrylic acid cross-linked with allyl ethers of sucrose.^[1] The IUPAC name for the polymer is poly(1-carboxyethylene).^[2] Its polymeric nature means it does not have a discrete molecular weight; instead, it is characterized by a high molecular weight range.^[3] The fundamental repeating unit is acrylic acid.

Table 1: Chemical and Physical Properties of Carbomer 934

Property	Value	References
Chemical Name	Poly(acrylic acid), cross-linked with allyl sucrose	[1]
CAS Number	9007-16-3	[4]
Molecular Formula	(C ₃ H ₄ O ₂) _n	[2]
Appearance	White, fluffy powder	[5]
Odor	Slightly acetic	[5]
Solubility	Swells in water and other polar solvents	[6]
pH of 0.5% aqueous dispersion	2.7 - 3.5	[7]
Carboxylic Acid Content	56.0% - 68.0%	[8]

Mechanism of Action: pH-Dependent Thickening

The thickening property of Carbomer 934 is activated upon neutralization of its acidic carboxylic acid groups. In an aqueous dispersion, the polymer molecules remain in a coiled state. The addition of a neutralizing agent (e.g., triethanolamine, sodium hydroxide) causes the carboxyl groups to ionize. The resulting electrostatic repulsion between the negatively charged carboxylate ions leads to the uncoiling and swelling of the polymer chains, significantly increasing the viscosity of the solution and forming a gel.



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Figure 1: pH-Dependent Thickening Mechanism of Carbomer 934.

Quantitative Data

Rheological Properties

The viscosity of Carbomer 934 gels is a critical parameter and is influenced by concentration, pH, and the presence of other ions.

Table 2: Viscosity of Neutralized Aqueous Dispersions of Carbomer 934

Concentration (w/w %)	pH	Viscosity (cP)	Reference
0.2%	7.3 - 7.8	2,050 - 5,450	[7]
0.5%	7.3 - 7.8	30,500 - 39,400	[7][8]

Drug Release Kinetics

Carbomer 934 is extensively used in controlled-release oral solid dosage forms. The polymer swells in the gastrointestinal tract, forming a gel layer that controls the diffusion of the embedded drug. The release mechanism is often a combination of diffusion and erosion of the polymer matrix.

Table 3: Drug Release Characteristics from Carbomer 934 Matrices (Illustrative)

Drug	Polymer Concentration (%)	Release Mechanism	Key Findings	Reference
Theophylline	10%, 30%, 50%	Anomalous (non-Fickian) transport	Release rate decreased with increasing polymer concentration.	[9]
Clotrimazole	1.0%	-	Permeation enhanced by various oils and surfactants.	[10]

Note: Specific release profiles are highly dependent on the drug's properties and the complete formulation.

Toxicological Data

Carbomer 934 is generally considered a safe and biocompatible material for topical and oral administration.

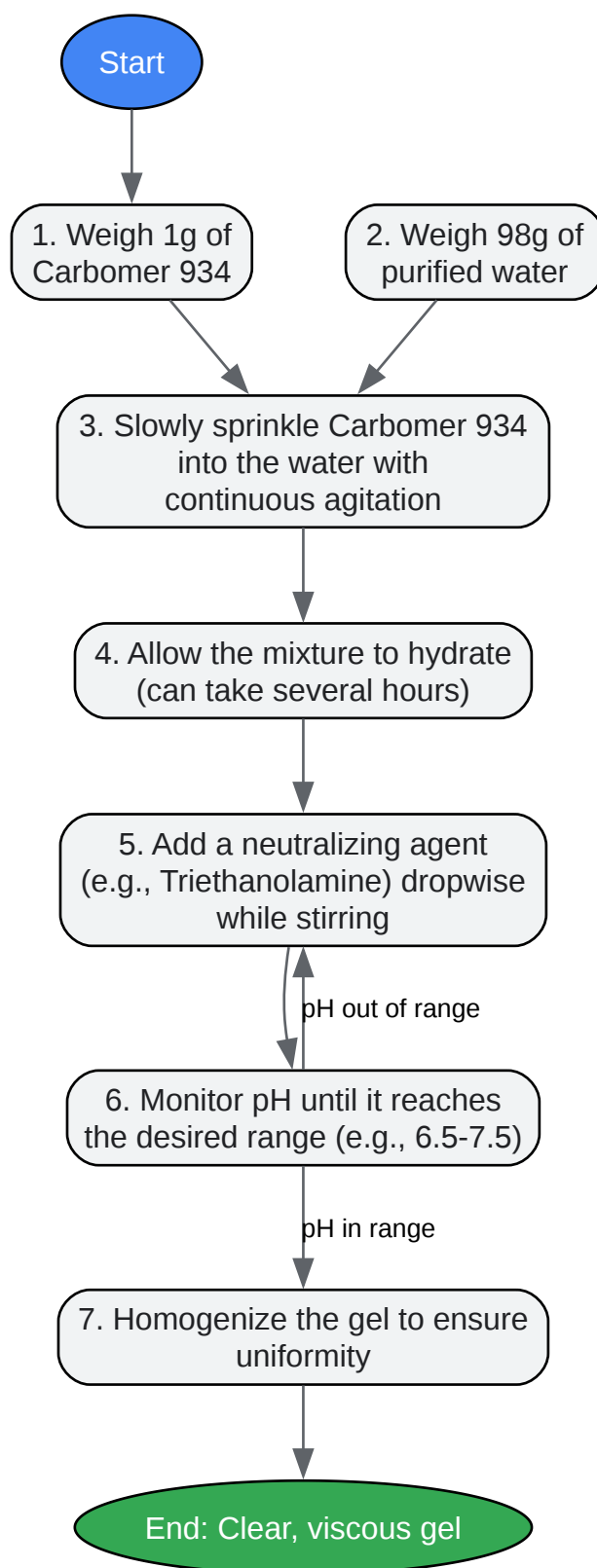
Table 4: Summary of Toxicological Data for Carbomer 934

Test	Species	Route	Result	Reference
Acute Oral Toxicity (LD50)	Rat	Oral	> 2500 mg/kg	[3]
Skin Irritation	-	-	Non-irritating at typical concentrations	[11]
Eye Irritation	-	-	May cause irritation at high concentrations	[12]

Experimental Protocols

Preparation of a Carbomer 934 Gel (1% w/w)

This protocol describes a standard method for preparing a simple aqueous gel.



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Figure 2: Experimental Workflow for Carbomer 934 Gel Preparation.

Methodology:

- **Dispersion:** Slowly and carefully sift Carbomer 934 powder into the vortex of vigorously agitated purified water. This helps to prevent the formation of clumps.
- **Hydration:** Continue stirring until the polymer is fully dispersed. Allow the solution to stand for a period (e.g., 2-24 hours) to ensure complete hydration of the polymer particles.
- **Neutralization:** While stirring, add a neutralizing agent such as triethanolamine (TEA) or a sodium hydroxide solution dropwise.
- **Gel Formation:** As the pH of the dispersion approaches neutrality (typically pH 6-8), a significant increase in viscosity will be observed, and a clear gel will form.
- **Final pH Adjustment:** Carefully monitor the pH and add the neutralizer until the desired pH and viscosity are achieved.

Viscosity Measurement of a Carbomer 934 Gel

Methodology:

- **Instrument:** A rotational viscometer (e.g., Brookfield type) is commonly used.
- **Spindle and Speed Selection:** Choose an appropriate spindle and rotational speed based on the expected viscosity of the gel. For highly viscous gels, a T-bar spindle with a helipath stand may be necessary to ensure fresh material is constantly being measured.
- **Sample Preparation:** Place a sufficient amount of the gel in a beaker, ensuring there are no air bubbles.
- **Equilibration:** Allow the sample to equilibrate to the desired temperature (e.g., 25°C).
- **Measurement:** Immerse the spindle into the gel to the specified depth. Allow the reading to stabilize before recording the viscosity value in centipoise (cP) or Pascal-seconds (Pa·s).

Applications in Drug Development

Carbomer 934's versatility makes it a valuable component in a wide range of pharmaceutical formulations:

- **Topical Gels and Creams:** It provides the desired consistency and feel for products applied to the skin.[10]
- **Ophthalmic Preparations:** Its mucoadhesive properties can prolong the contact time of drugs with the ocular surface.
- **Oral Suspensions:** It effectively suspends insoluble drug particles, ensuring uniform dosage.
- **Controlled-Release Tablets:** It forms a hydrogel matrix that controls the release of the active pharmaceutical ingredient over an extended period.[13][14]
- **Bioadhesive Formulations:** It can be used to formulate preparations that adhere to mucous membranes, providing localized drug delivery.

Conclusion

Carbomer 934 remains a critical excipient in modern pharmaceutical and cosmetic formulation due to its predictable and effective rheology-modifying properties. A thorough understanding of its chemical characteristics, mechanism of action, and the impact of formulation variables on its performance is essential for the successful development of stable and efficacious products. The quantitative data and experimental protocols provided in this guide serve as a valuable resource for researchers and formulators working with this versatile polymer.

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